Technical Guide: Solubility & Stability Profile of Tris(nonylphenyl) Phosphate

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Compound of Interest	
Compound Name:	*Tris(nonylphenyl) phosphate*
CAS No.:	*26569-53-9*
Cat. No.:	*B1623372*

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Executive Summary & Chemical Identity

Tris(nonylphenyl) phosphate is frequently encountered in drug development not as an intentional ingredient, but as a transformation product (leachable) originating from the common polymer antioxidant Tris(nonylphenyl) phosphite (TNPP).

While TNPP (CAS 26523-78-4) is the stabilizer added to plastics (PVC, PE, PP) to prevent oxidative degradation, it sacrifices itself by scavenging oxygen, converting into the phosphate form (CAS 26741-53-7). Consequently, researchers analyzing pharmaceutical packaging often detect the phosphate derivative during extractables studies.

This guide addresses the solubility profile of the Phosphate species, while referencing the Phosphite precursor where critical for stability and degradation analysis.

Chemical Identity Table

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Feature	**Tris(nonylphenyl)** Phosphite **(TNPP)**	**Tris(nonylphenyl)** Phosphate
Role	Antioxidant / Stabilizer (Intentional)	Oxidation Product (Leachable)
CAS Number	26523-78-4 (or 3050-88-2)	26741-53-7
Molecular Formula	C45H69O3P	C45H69O4P
Hydrophobicity (LogPow)	~14 – 20 (Extremely Lipophilic)	~10 – 15 (Extremely Lipophilic)
Water Solubility	< 0.1 mg/L (Insoluble)	< 0.1 mg/L (Insoluble)
Stability	Hydrolytically Unstable (forms Nonylphenol)	Hydrolytically Stable

Solubility Profile: Organic Solvents vs. Water[3]

The solubility of **Tris(nonylphenyl) phosphate** is governed by the "Like Dissolves Like" principle. Its structure—three bulky, hydrophobic nonylphenyl groups attached to a central phosphate core—renders it virtually immiscible with water but highly soluble in non-polar organic solvents.

Organic Solvent Solubility

In organic media, solubility correlates with the solvent's polarity index. The molecule is dominated by Van der Waals forces (London Dispersion forces) from the alkyl chains.

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Solvent Class	Representative Solvent	Solubility Status	Mechanistic Insight
Non-Polar	Hexane, Heptane	High (> 100 g/L)	Perfect match for the hydrophobic nonyl chains. Ideal for extraction.
Aromatic	Toluene, Benzene	High (> 100 g/L)	Pi-pi interactions with phenyl rings enhance solubility.
Polar Aprotic	Acetone, THF	High	Soluble due to organic character, though less favorable than alkanes.
Polar Protic	Methanol, Ethanol	Low / Moderate	Solubility decreases significantly as solvent polarity increases.
Aqueous	Water	Insoluble	The hydrophobic effect forces the molecule out of the aqueous phase.

Aqueous Solubility & The Hydrolysis Trap

While the Phosphate form is relatively stable in water, the Phosphite precursor is hydrolytically unstable.

- Critical Risk: If your sample contains residual Phosphite (TNPP), exposure to water (especially at low pH or high heat) will hydrolyze the ester bonds, releasing 4-Nonylphenol, a toxic endocrine disruptor and Substance of Very High Concern (SVHC).
- Observation: In aqueous extraction studies, a "disappearance" of TNPP often correlates with an "appearance" of Nonylphenol, rather than true solubility.

Visualizing the Degradation Pathway

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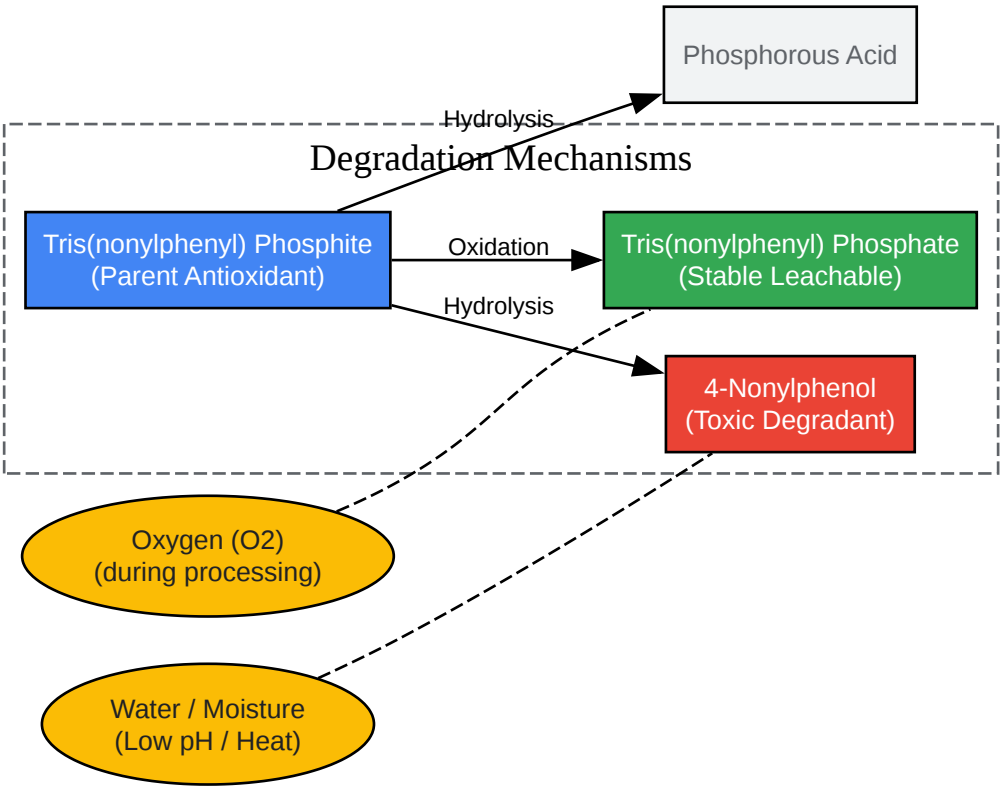
The following diagram illustrates the relationship between the antioxidant (Phosphite), its oxidation product (Phosphate), and its hydrolysis product (Nonylphenol).



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Caption: Pathways showing TNPP oxidation to Phosphate (stable) vs. hydrolysis to Nonylphenol (toxic).

Experimental Protocols

Protocol A: Solubility Determination (Shake-Flask Adaptation)

Standard aqueous solubility methods (OECD 105) often fail for super-hydrophobic compounds due to emulsion formation. This adapted protocol uses phase separation validation.

- Preparation: Add excess **Tris(nonylphenyl) phosphate** (approx. 50 mg) to 50 mL of the target solvent (e.g., Water, Methanol, Hexane) in a glass centrifuge tube.

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- Equilibration: Agitate at 25°C for 24 hours (use a rotary shaker to avoid emulsion generation typical of sonication).
- Phase Separation (Critical):
  - For Water: Centrifuge at 10,000 x g for 30 minutes to force the hydrophobic suspended particles out of the supernatant.
  - Filtration: Pass the supernatant through a 0.22 µm hydrophobic PTFE filter (for organics) or PES filter (for water). Note: Validate that the filter does not adsorb the analyte.
- Quantification: Analyze the filtrate via LC-MS/MS (APCI mode preferred for Phosphites/Phosphates due to poor UV chromophores).

Protocol B: Extraction from Polymer Matrix (E&L Workflow)

For detecting these species in pharmaceutical packaging.

- Solvent Selection: Use Isopropanol (IPA) or Hexane.
  - Why: IPA is a strong enough solvent to extract the additives but mild enough not to dissolve the polymer backbone (like PVC or PE) completely.
- Extraction:
  - Cut polymer sample into 0.5 cm x 0.5 cm pieces.
  - Reflux with solvent for 4 hours OR use Microwave Assisted Extraction (MAE) at 60°C for 30 min.
- Analysis: Inject into GC-MS (for screening) or LC-MS (for quantification).
  - Target Ions: Monitor for the molecular ion of the Phosphate (M+ = 705 Da approx) and Phosphite (M+ = 689 Da approx).

Implications for Drug Development (E&L)

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The "False Negative" Risk

In leachable studies involving aqueous drug products (e.g., saline IV bags), you may not detect TNPP or its Phosphate because they are insoluble.

- The Trap: You might assume the packaging is clean.
- The Reality: The TNPP may have hydrolyzed at the plastic-liquid interface, releasing Nonylphenol into the drug product. Nonylphenol is slightly more water-soluble (approx. 6 mg/L) and highly toxic.
- Action: Always monitor for Nonylphenol if TNPP is a known additive in the container closure system.

Regulatory Status

- TNPP: Under scrutiny in EU (REACH) due to Nonylphenol impurities.[1]
- Nonylphenol: Classified as an Endocrine Disruptor. Strict limits apply in pharmaceutical packaging.

Analytical Workflow Diagram

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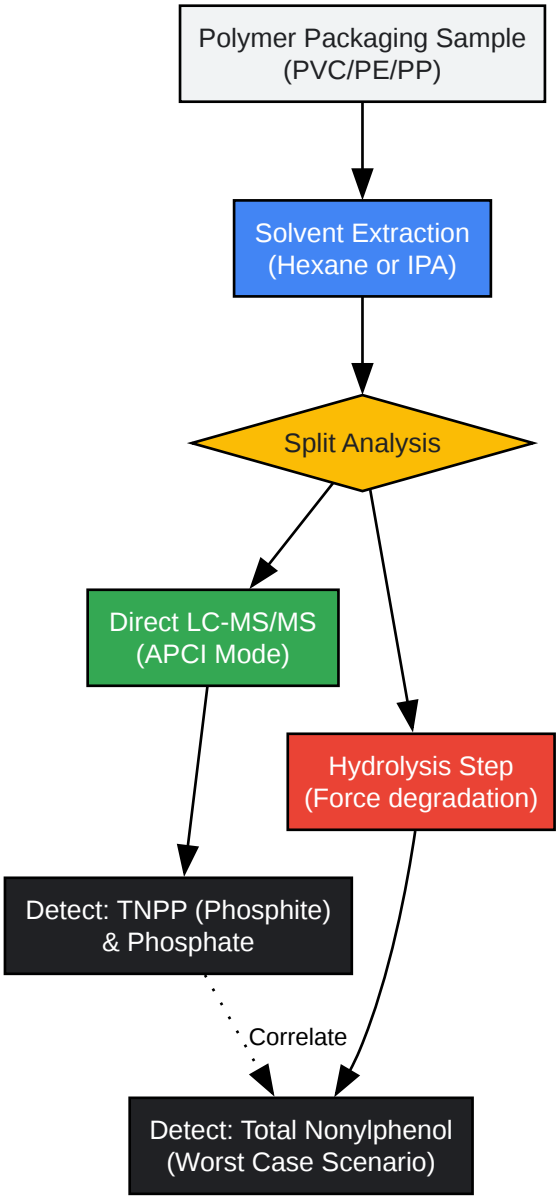

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Caption: Workflow to distinguish between intact additive (Phosphate/Phosphite) and toxic degradant (Nonylphenol).

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